

Chloroacetic Anhydride (CAS 541-88-8): A Technical Whitepaper

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Compound of Interest

Compound Name: Chloroacetic anhydride

Cat. No.: B146263

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Introduction

Chloroacetic anhydride, identified by the CAS number 541-88-8, is a highly reactive organic compound and a derivative of chloroacetic acid.^[1] It is a crucial intermediate and acylating agent in organic synthesis, particularly valued for its ability to introduce the chloroacetyl group into various molecules.^{[1][2]} This functionality is leveraged extensively in the synthesis of pharmaceuticals, agrochemicals, dyes, and polymers.^{[1][2]} In the realm of drug development, its primary application is the N-acetylation of amino acids, a fundamental step in peptide modification and the synthesis of complex biologically active molecules.^{[3][4][5]} This document provides an in-depth technical guide on its properties, synthesis, applications, experimental protocols, and safety considerations.

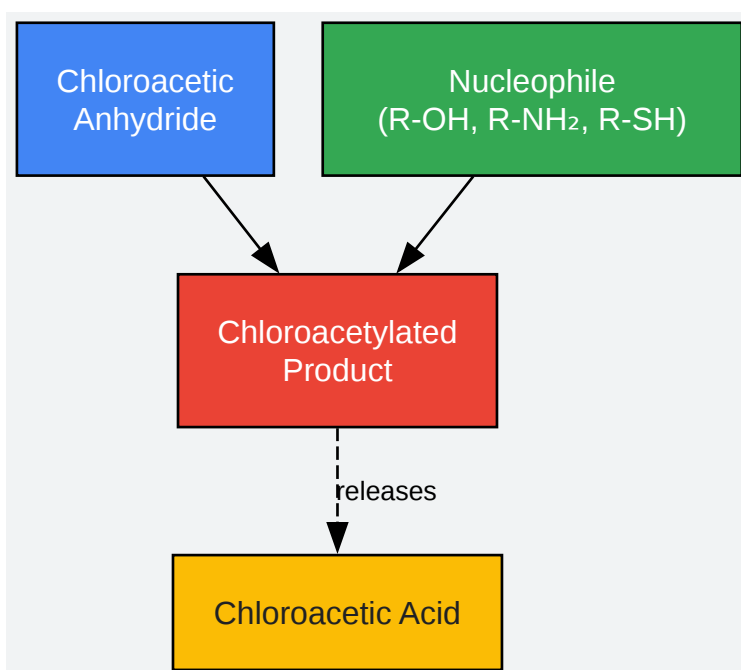
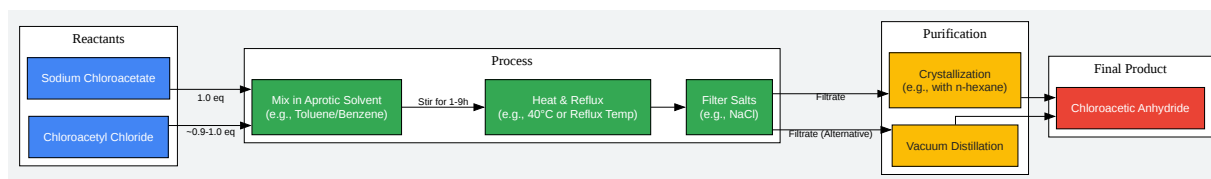
Chemical and Physical Properties

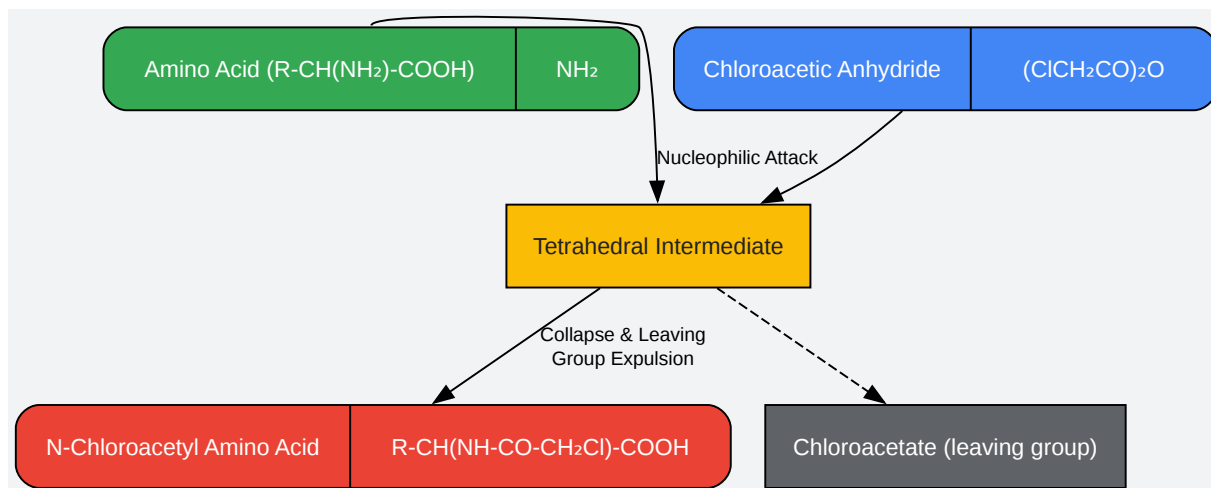
Chloroacetic anhydride is a colorless to slightly yellow crystalline solid with a pungent odor.^[6] It is highly reactive with water, hydrolyzing to form chloroacetic acid.^{[1][6]} Due to this reactivity, it is insoluble in water but soluble in organic solvents like ether and chloroform.^{[1][6]} Key physical and chemical properties are summarized in the table below.

Property	Value	References
Molecular Formula	C ₄ H ₄ Cl ₂ O ₃	[1][6]
Molecular Weight	170.98 g/mol	[6][7]
Appearance	Colorless to slightly yellow solid/prisms	[6]
Odor	Pungent	[6]
Melting Point	46-60 °C	[6][8][9]
Boiling Point	203 °C @ 760 mmHg	[6][8]
120-123 °C @ 20 mmHg	[9]	
Density	1.5494 g/cm ³ @ 20 °C	[6][8]
Vapor Pressure	<0.75 mmHg @ 20 °C	[9]
Flash Point	143 °C (289.4 °F) - closed cup	[9]
Solubility	Freely soluble in ether, chloroform. Slightly soluble in benzene. Practically insoluble in cold petroleum ether.	[6][10]

Synthesis and Manufacturing

Chloroacetic anhydride is typically synthesized through the reaction of chloroacetic acid derivatives. Several methods have been reported, with common routes involving chloroacetyl chloride.[11][12] The reaction between sodium chloroacetate and chloroacetyl chloride is a frequently cited, efficient method.[11][13]





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References

- 1. CAS 541-88-8: Chloroacetic anhydride | CymitQuimica [cymitquimica.com]
- 2. fscichem.com [fscichem.com]
- 3. Chloroacetic anhydride | 541-88-8 [chemicalbook.com]
- 4. nbinno.com [nbinno.com]
- 5. nbinno.com [nbinno.com]
- 6. Chloroacetic anhydride | $C_4H_4Cl_2O_3$ | CID 10946 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. scbt.com [scbt.com]
- 8. Chloroacetic Anhydride [drugfuture.com]
- 9. Chloroacetic anhydride 95 541-88-8 [sigmaaldrich.com]

- 10. echemi.com [echemi.com]
- 11. nopr.niscpr.res.in [nopr.niscpr.res.in]
- 12. CN101823947A - Method for synthesizing chloroacetic anhydride - Google Patents [patents.google.com]
- 13. Chloroacetic anhydride synthesis - chemicalbook [chemicalbook.com]
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